

Solubility of 1,3-Dimethylpyrazole in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,3-Dimethylpyrazole

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For: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility of **1,3-Dimethylpyrazole** in various organic solvents. Due to the limited availability of specific quantitative data for **1,3-Dimethylpyrazole**, this document presents available qualitative data, a detailed compilation of quantitative solubility for its isomer, 3,5-dimethylpyrazole, and robust experimental protocols for determining solubility. This guide is intended to be a valuable resource for professionals in research and development, aiding in process design, formulation, and purification.

Introduction to 1,3-Dimethylpyrazole

1,3-Dimethylpyrazole is a heterocyclic organic compound featuring a pyrazole ring substituted with two methyl groups. The pyrazole nucleus is a significant scaffold in medicinal chemistry, with derivatives exhibiting a wide array of biological activities. A thorough understanding of the solubility of **1,3-Dimethylpyrazole** in organic solvents is fundamental for its application in synthesis, purification, formulation, and various analytical procedures.

Solubility Profile of 1,3-Dimethylpyrazole

Qualitative Solubility

Qualitative assessments indicate that **1,3-Dimethylpyrazole** exhibits moderate solubility in common polar organic solvents. It has been described as having moderate solubility in ethanol, acetone, and dimethylformamide, with limited solubility in water. Another source indicates it is

soluble in water and sparingly soluble in chloroform. One supplier reports a high solubility in Dimethyl Sulfoxide (DMSO) of ≥ 100 mg/mL.[1]

Quantitative Solubility of 3,5-Dimethylpyrazole (Isomer)

While specific quantitative solubility data for **1,3-Dimethylpyrazole** is not widely available in published literature, extensive data exists for its structural isomer, 3,5-dimethylpyrazole. This data, obtained through the isothermal saturation method, serves as a valuable proxy for estimating the solubility behavior of **1,3-Dimethylpyrazole**. [2][3] The mole fraction solubility of 3,5-dimethylpyrazole in nine different organic solvents at temperatures ranging from 283.15 K to 313.15 K is presented below. [2] In general, the solubility of 3,5-dimethylpyrazole was found to increase with a rise in temperature across all tested solvents. [2] The solubility order from highest to lowest was observed as: 1-butanol > n-propanol > (ethanol, isopropanol, methanol, ethyl acetate, acetone) > toluene > acetonitrile.

Table 1: Mole Fraction Solubility (x_1) of 3,5-Dimethylpyrazole in Various Organic Solvents at Different Temperatures (K)

Temperature (K)	Methanol	Ethanol	n-Propanol	Isopropanol	1-Butanol	Ethyl Acetate	Acetone	Toluene	Acetonitrile
283.15	0.2258	0.2361	0.2974	0.2359	0.3541	0.2285	0.2276	0.1782	0.1458
288.15	0.2483	0.2612	0.3258	0.2611	0.3887	0.2523	0.2519	0.1984	0.1633
293.15	0.2725	0.2883	0.3561	0.2879	0.4251	0.2779	0.2778	0.2201	0.1821
298.15	0.2984	0.3174	0.3883	0.3165	0.4634	0.3053	0.3056	0.2435	0.2023
303.15	0.3262	0.3486	0.4224	0.3470	0.5036	0.3347	0.3353	0.2686	0.2241
308.15	0.3559	0.3820	0.4585	0.3794	0.5458	0.3662	0.3671	0.2956	0.2475
313.15	0.3877	0.4177	0.4967	0.4138	0.5901	0.3999	0.4012	0.3244	0.2726

Experimental Protocols for Solubility Determination

The following sections detail standardized methodologies for the quantitative and qualitative determination of the solubility of an organic compound such as **1,3-Dimethylpyrazole**.

Quantitative Method: Isothermal Saturation

The isothermal saturation method is a precise and widely used technique to determine the equilibrium solubility of a compound in a solvent at a specific temperature.

Objective: To determine the exact concentration of a solute in a solvent at saturation point under constant temperature and pressure.

Materials and Equipment:

- Analytical balance (± 0.0001 g)
- Thermostatic water bath or shaker with precise temperature control (± 0.1 K)
- Sealed vials (e.g., glass ampoules or screw-cap vials)
- Magnetic stirrer and stir bars
- Syringes with filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument (e.g., Gas Chromatography, UV-Vis spectrophotometer).

Procedure:

- Preparation of Saturated Solution: Add an excess amount of **1,3-Dimethylpyrazole** to a known volume or mass of the chosen organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that saturation is achieved.
- Equilibration: Place the sealed vial in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture vigorously for a sufficient duration to ensure that equilibrium is reached. The time required for equilibration can vary and should be determined experimentally (typically 24-72 hours).

- **Phase Separation:** Once equilibrium is established, cease agitation and allow the undissolved solid to settle for several hours at the constant experimental temperature.
- **Sampling and Analysis:** Carefully withdraw a sample of the clear supernatant using a pre-heated or temperature-equilibrated syringe fitted with a filter to prevent any solid particles from being transferred. Immediately weigh and dilute the sample with a suitable solvent in a volumetric flask to avoid precipitation. Analyze the diluted sample using a pre-calibrated analytical method, such as HPLC, to determine the concentration of **1,3-Dimethylpyrazole**.
- **Calculation of Solubility:** From the measured concentration and the dilution factor, calculate the solubility of the compound in the solvent at the specified temperature. The solubility can be expressed in various units, such as g/L, mg/mL, or mole fraction.

Qualitative Solubility Determination

This method provides a rapid assessment of whether a compound is soluble, partially soluble, or insoluble in a particular solvent.

Objective: To quickly classify the solubility of a compound into broad categories.

Materials and Equipment:

- Small test tubes
- Spatula
- Vortex mixer (optional)
- Solute (**1,3-Dimethylpyrazole**) and a range of organic solvents

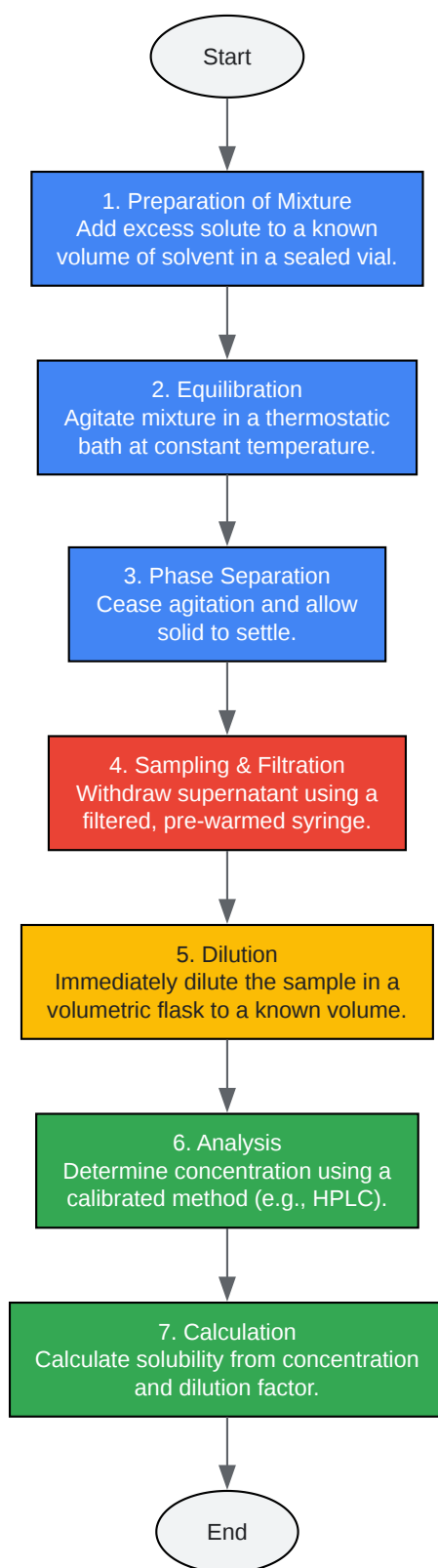
Procedure:

- **Sample Preparation:** Place a small, pre-weighed amount of the solute (e.g., 25 mg) into a small test tube.
- **Solvent Addition:** Add a small volume of the solvent (e.g., 0.75 mL) in portions.
- **Mixing:** After each addition, shake the test tube vigorously for a set period (e.g., 60 seconds).

- Observation: Visually inspect the mixture to determine if the solid has completely dissolved.
- Classification:
 - Soluble: The entire solid dissolves completely, forming a clear solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the isothermal saturation method for quantitative solubility determination.



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Caption: Workflow for the Isothermal Saturation Method.

Conclusion

This technical guide has summarized the available solubility information for **1,3-Dimethylpyrazole**. While specific quantitative data is limited, qualitative descriptions and extensive quantitative data for its isomer, 3,5-dimethylpyrazole, provide valuable insights into its likely behavior in various organic solvents. The detailed experimental protocols provided herein offer a robust framework for researchers to precisely determine the solubility of **1,3-Dimethylpyrazole** in their specific systems of interest. Such empirical data is critical for optimizing reaction conditions, developing effective purification strategies, and designing successful formulations in the fields of chemical research and drug development.

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